

# Image acquisition and reconstruction parameters for [11C]AZ3391 PET

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## Compound of Interest

Compound Name: AZ3391

Cat. No.: B15142668

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## Application Notes and Protocols for [11C]AZ3391 PET Imaging

Disclaimer: The following application notes and protocols are representative examples based on preclinical data for [11C]**AZ3391** and established methodologies for similar carbon-11 labeled radiotracers for brain positron emission tomography (PET). Specific parameters for [11C]**AZ3391** imaging are not yet fully published in peer-reviewed literature; therefore, these protocols should be considered as a starting point for study design and will require optimization and validation.

## Introduction

[11C]**AZ3391** (also known as [11C]AZ14193391) is a novel, subtype-selective PET radioligand targeting Poly (ADP-ribose) polymerase 1 (PARP1).[1] As a blood-brain barrier permeable tracer, [11C]**AZ3391** holds significant promise for in vivo neuroimaging, enabling the study of PARP1 expression and engagement in the central nervous system.[2][3][4] Preclinical studies have demonstrated its potential in imaging organs with high PARP1 expression, including the brain, spleen, and bone marrow, in non-human primates.[1][2][5] The binding of [11C]**AZ3391** has been shown to be specific and blockable in a dose-dependent manner by PARP inhibitors. [1][2][5]

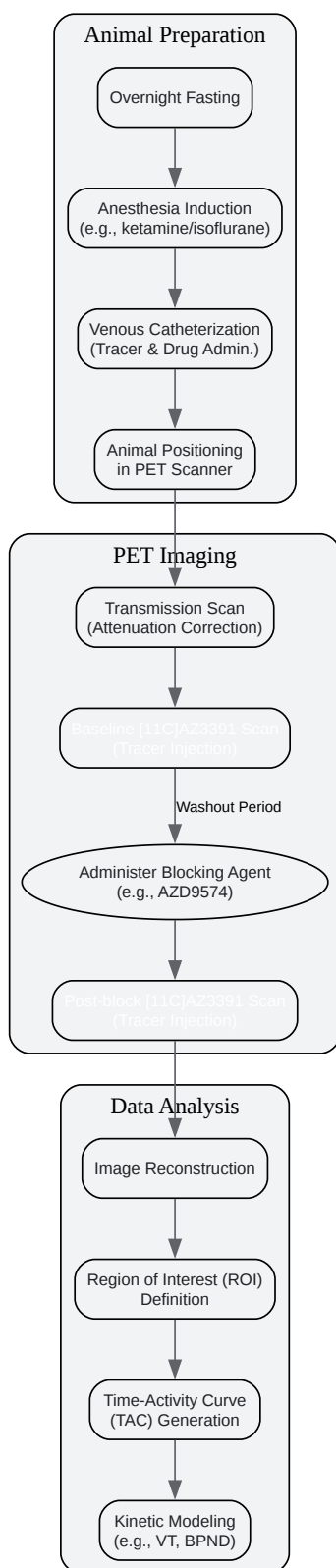
These notes provide a comprehensive overview of the recommended, albeit representative, parameters for image acquisition and reconstruction for [11C]**AZ3391** PET studies in both

preclinical and clinical research settings.

## **Preclinical Imaging Protocol: Non-Human Primate (NHP)**

This protocol is based on typical methodologies for PET imaging in non-human primates with novel  $^{11}\text{C}$ -labeled radiotracers.

## **Experimental Workflow: Preclinical [ $^{11}\text{C}$ ]AZ3391 PET in NHP**



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*Preclinical NHP experimental workflow.*

## Image Acquisition Parameters: Preclinical

Parameter	Value	Details
PET Scanner	High-resolution preclinical PET scanner	e.g., Siemens Inveon, Mediso nanoScan PET/CT, FOCUS220
Administered Activity	100-200 MBq	Administered as an intravenous bolus.
Uptake Time	Dynamic Scan	Acquisition starts at the time of injection.
Acquisition Mode	3D List Mode	
Scan Duration	90-120 minutes	To capture the kinetics of the tracer.
Framing Scheme	Variable	e.g., 6 x 30s, 3 x 60s, 2 x 120s, followed by 5-minute frames.
Attenuation Correction	CT-based or Transmission Scan	Using a $^{57}\text{Co}$ or $^{137}\text{Cs}$ source.

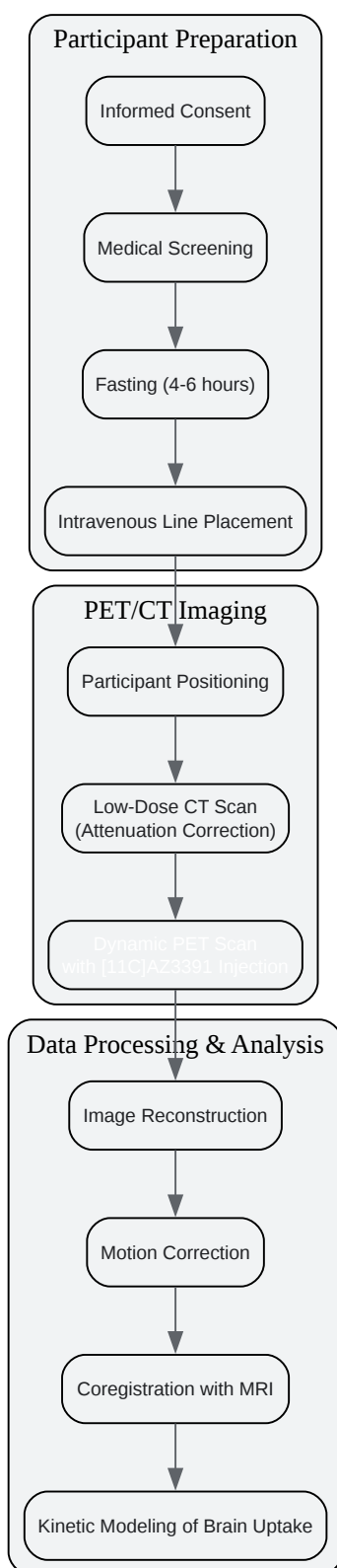
## Image Reconstruction Parameters: Preclinical

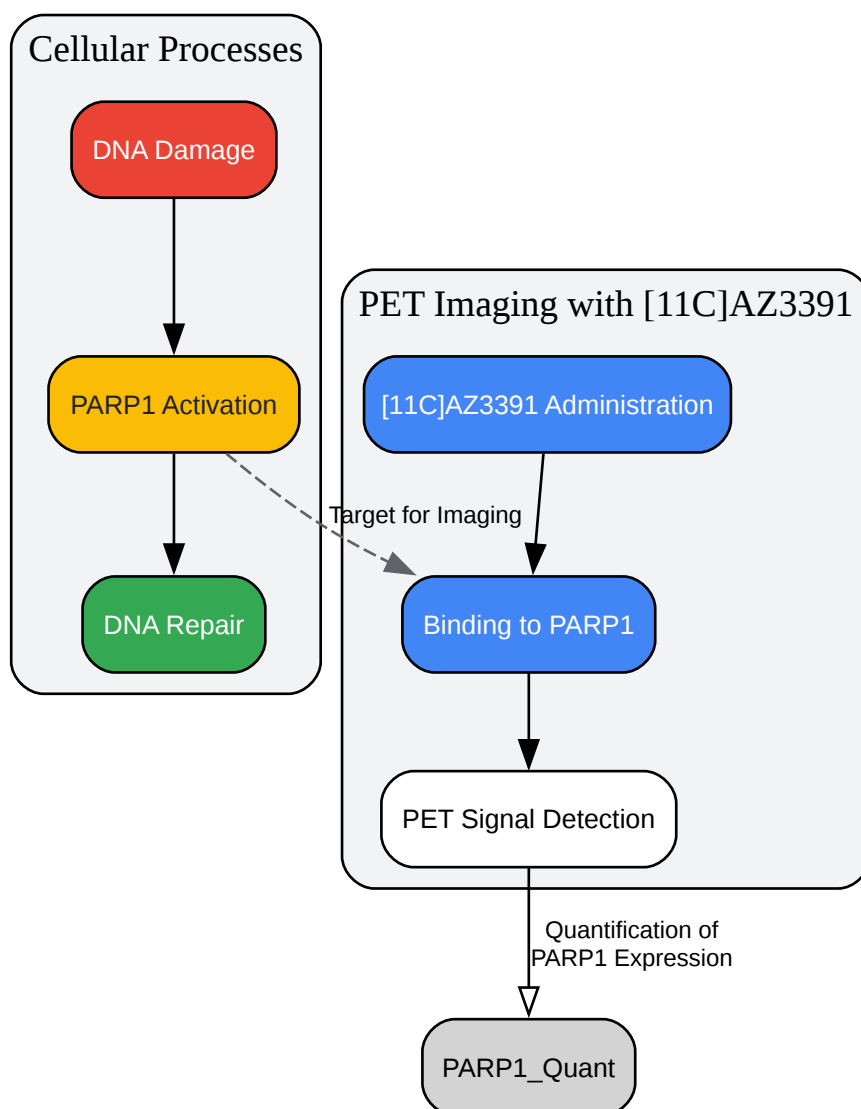
Parameter	Value	Details
Algorithm	3D Ordered Subset Expectation Maximization (OSEM)	With Point Spread Function (PSF) correction if available.
Iterations x Subsets	2-4 iterations x 16 subsets	To be optimized for signal-to-noise.
Post-reconstruction Filter	3D Gaussian	2 mm Full Width at Half Maximum (FWHM).
Corrections	Attenuation, Scatter, Randoms, Decay	Standard corrections applied.
Voxel Size	~1.2 x 1.2 x 1.2 mm <sup>3</sup>	
Matrix Size	256 x 256	

## Clinical Research Imaging Protocol

This protocol is a representative example for a first-in-human study of [11C]**AZ3391**, based on general guidelines for 11C-labeled brain PET tracers. A recent conference abstract indicates that first-in-human imaging with [11C]**AZ3391** has been conducted.

## Experimental Workflow: Clinical [11C]**AZ3391** PET





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## References

- 1. [aacrjournals.org](http://aacrjournals.org) [[aacrjournals.org](http://aacrjournals.org)]

- 2. Preclinical evaluation of a brain penetrant PARP PET imaging probe in rat glioblastoma and nonhuman primates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Poly (ADP-ribose) polymerases as PET imaging targets for central nervous system diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 5. chemrxiv.org [chemrxiv.org]
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